

# Safety Data Sheet for 2-Bromo-4,4-dimethylhexane: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-4,4-dimethylhexane

Cat. No.: B13617287

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-Bromo-4,4-dimethylhexane** is publicly available. This guide has been compiled using data from computationally derived sources and information on structurally similar compounds, primarily its isomer 2-Bromohexane. The information provided should be used as a guideline for handling and safety procedures, and a comprehensive risk assessment should be conducted before use.

This technical guide is intended for researchers, scientists, and drug development professionals, providing an in-depth overview of the known and anticipated safety information for **2-Bromo-4,4-dimethylhexane**.

## Chemical and Physical Properties

Quantitative data for **2-Bromo-4,4-dimethylhexane** is primarily based on computational models.<sup>[1]</sup> Key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C8H17Br	PubChem <sup>[1]</sup>
Molecular Weight	193.12 g/mol	PubChem <sup>[1]</sup>
CAS Number	1486681-07-5	MolDb <sup>[2]</sup>

Note: Experimental data for properties such as boiling point, melting point, and flash point are not available for **2-Bromo-4,4-dimethylhexane**. For the structural isomer 2-Bromohexane, the

boiling point is reported to be between 146-147 °C and the flash point is 47 °C.

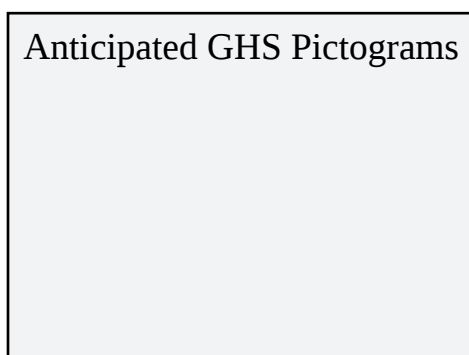
## Hazard Identification and GHS Classification

The hazard classification for **2-Bromo-4,4-dimethylhexane** is inferred from its structural similarity to other alkyl bromides and the specific data available for 2-Bromohexane.[3] Alkyl bromides are generally recognized as being flammable and causing irritation to the skin, eyes, and respiratory system.

Based on the data for 2-Bromohexane, **2-Bromo-4,4-dimethylhexane** is anticipated to be classified as follows under the Globally Harmonized System (GHS):

- Flammable Liquids: Category 3
- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)

## GHS Pictograms:



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Caption: Anticipated GHS Pictograms for **2-Bromo-4,4-dimethylhexane**.

## Hazard Statements:

- H226: Flammable liquid and vapor.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Precautionary Statements:

A summary of key precautionary statements is provided in the table below.

Category	Statement Code	Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P302+P352	IF ON SKIN: Wash with plenty of water.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

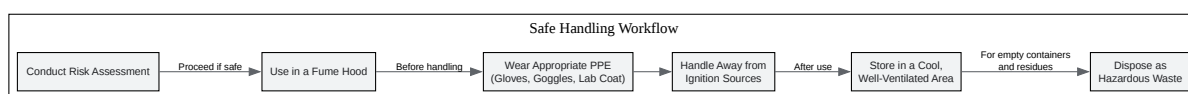
## Toxicological Information

Specific toxicological data for **2-Bromo-4,4-dimethylhexane** is not available. The toxicological properties of alkyl halides can vary, but they are generally known to have the potential for toxicity.<sup>[4][5]</sup> Some alkyl bromides have been shown to be mutagenic. Inhalation is a primary route of exposure for volatile alkyl bromides, which can cause irritation to the respiratory tract. Skin contact can lead to irritation due to the defatting action of these substances.

## Experimental Protocols: Handling and First Aid

Given the anticipated flammability and irritant properties, the following experimental protocols for safe handling and emergency procedures should be followed. These are general guidelines for handling flammable and irritant liquids.<sup>[6][7][8][9]</sup>

### Safe Handling Workflow



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Caption: General workflow for safely handling flammable and irritant liquids.

## First Aid Measures

The following first aid measures are recommended based on the anticipated hazards:<sup>[3][10]</sup>

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire-Fighting Measures

As a flammable liquid, appropriate fire-fighting measures must be in place.

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

In the event of a spill or release, the following procedures should be implemented:

- Evacuate the Area: Remove all personnel from the affected area.
- Eliminate Ignition Sources: Turn off all ignition sources in the vicinity.
- Ventilate the Area: Ensure adequate ventilation.
- Contain the Spill: Use a non-combustible absorbent material like sand or earth to contain the spill.
- Collect and Dispose: Collect the absorbed material into a suitable container for disposal as hazardous waste. Do not let the product enter drains.

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